# Application Note: 4-Acetoxy-4'-tert-butylbenzophenone in Photopolymerization

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Acetoxy-4'-T-butylbenzophenone* |
| *CAS No.:* | *890099-70-4* |
| *Cat. No.:* | *B1292302* |

*Get Quote*

## Introduction & Chemical Identity

4-Acetoxy-4'-tert-butylbenzophenone is a specialized benzophenone derivative designed to overcome the solubility and efficiency limitations of standard benzophenone (BP) and 4-hydroxybenzophenone. By incorporating a tert-butyl group and an acetoxy-protected phenolic moiety, this molecule serves as a highly lipophilic, non-ionic Type II photoinitiator.

It is particularly valuable in hydrophobic formulations (e.g., styrenic resins, non-polar acrylates) where standard polar initiators precipitate, and in applications requiring low migration due to its increased molecular weight and compatibility with organic matrices.

## Chemical Profile

© 2026 BenchChem. All rights reserved.

| Property | Specification |
|---|---|
| Chemical Name | 4-Acetoxy-4'-tert-butylbenzophenone |
| CAS Number | 890099-70-4 |
| Molecular Formula | $C_{19}H_{20}O_3$ |
| Molecular Weight | 296.36 g/mol |
| Appearance | White to off-white crystalline powder |
| Solubility | Soluble in acetone, toluene, hexanes, acrylates. [1] Insoluble in water. |
| Absorption Peak | ( ), ( ) |

# Mechanism of Action

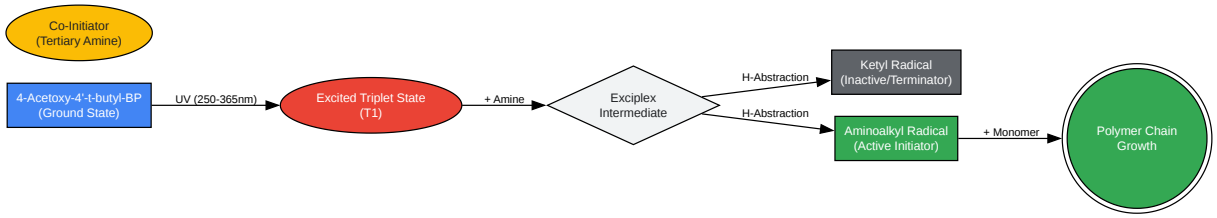
Unlike Type I initiators (which cleave unimolecularly), 4-Acetoxy-4'-tert-butylbenzophenone functions via a Norrish Type II mechanism.

- Excitation: UV light absorption promotes the molecule to the excited singlet state ( ), which rapidly undergoes intersystem crossing (ISC) to the reactive triplet state ( ).[2]
- Protection Advantage: The acetoxy group plays a critical role here. In 4-hydroxybenzophenone, the free hydroxyl group can deprotonate or form hydrogen bonds that quench the triplet state, reducing efficiency. The acetoxy "cap" prevents this, ensuring a high quantum yield of the triplet state.
- Hydrogen Abstraction: The triplet state abstracts a hydrogen atom from a donor molecule (co-initiator, typically a tertiary amine).

© 2026 BenchChem. All rights reserved.

- Radical Generation: This produces two radicals:
  - The Ketyl Radical: Generally stable and sterically hindered (does not initiate).
  - The Aminoalkyl Radical: Highly reactive, initiating the polymerization of acrylates or methacrylates.

## Mechanistic Pathway (DOT Diagram)




Click to download full resolution via product page

Caption: Figure 1. Norrish Type II photoinitiation pathway. The acetoxy-protected benzophenone enters a triplet state to abstract hydrogen from an amine synergist.

# Application Areas

- UV-Curable Inks & Coatings: Specifically for non-polar substrates (polyolefins) where initiator compatibility is critical.
- Adhesives: Used in lamination adhesives where low volatility prevents fogging.
- Lithography: As a sensitizer for photoresists requiring high solubility in organic developers.
- Surface Grafting: The hydrogen abstraction capability allows grafting of polymers onto existing thermoplastic surfaces (e.g., PE, PP) by abstracting hydrogens from the polymer backbone.

© 2026 BenchChem. All rights reserved.

# Experimental Protocols

## Protocol A: Preparation of Stock Solutions

Objective: Create stable precursor solutions for formulation.

- Weighing: Weigh 500 mg of 4-Acetoxy-4'-tert-butylbenzophenone.
- Solvent Selection: Dissolve in 5 mL of the primary monomer (e.g., HDDA or TPGDA) or a carrier solvent (Acetone/Toluene) if making a masterbatch.
  - Note: Do not use water or alcohols as primary solvents due to low solubility.
- Mixing: Sonicate at 40°C for 5 minutes until the solution is optically clear.
- Storage: Store in amber glass vials wrapped in aluminum foil. Shelf life is >6 months at 25°C.

## Protocol B: UV-Curing Formulation (Acrylate System)

Objective: Formulate a standard UV-curable coating.

| Component | Function | Weight % |
|---|---|---|
| Urethane Acrylate Oligomer | Backbone Resin | 50.0% |
| HDDA (Hexanediol Diacrylate) | Reactive Diluent | 40.0% |
| 4-Acetoxy-4'-tert-butylbenzophenone | Photoinitiator | 3.0% |
| MDEA (N-Methyldiethanolamine) | Co-Initiator (Synergist) | 4.0% |
| Additives (Flow/Leveling) | Performance | 3.0% |

Procedure:

- Resin Blending: Mix Oligomer and HDDA in a high-shear mixer at 500 RPM.

© 2026 BenchChem. All rights reserved.

- Initiator Addition: Add the photoinitiator slowly. Increase speed to 1000 RPM. Heat to 50°C to ensure rapid dissolution.
    - Critical Step: Ensure the initiator is fully dissolved. Crystallization in the film leads to defects.
- Synergist Addition: Add MDEA (or EDB) last. Mix for 5 minutes.
- Degassing: Vacuum degas the mixture for 10 minutes to remove trapped air (oxygen inhibits surface cure).

## Protocol C: Curing & Analysis

- Coating: Apply a 25

  m wet film onto a glass or polycarbonate slide using a wire-wound bar coater.
- Irradiation: Pass under a Medium Pressure Mercury Lamp (H-bulb).
    - Intensity: 100–300 mW/cm².
    - Dose: 300–600 mJ/cm².
- Validation (Thumb Twist Test): The film should be tack-free immediately after curing.
- Validation (MEK Rub Test): Saturate a cloth with Methyl Ethyl Ketone (MEK). Rub the surface with 1 kg force. >200 double rubs indicates full crosslinking.

# Troubleshooting & Optimization

## Oxygen Inhibition

Like all radical systems, this initiator is sensitive to oxygen.

- Symptom: Tacky surface ("air cure" failure).
- Solution:
    - Increase Amine Synergist concentration (amines consume surface oxygen).

© 2026 BenchChem. All rights reserved.

- Increase Light Intensity (higher radical flux overcomes oxygen diffusion).
- Cure under Nitrogen inerting.

## Solubility Issues

- Symptom: Haze or crystals in the liquid resin.
- Root Cause: The acetoxy/t-butyl groups increase lipophilicity, making it less soluble in highly polar/water-based oligomers.
- Solution: Pre-dissolve in a hydrophobic monomer (e.g., IBOA) before adding to the main tank.

## Yellowing[3]

- Cause: Benzophenone derivatives can leave residual chromophores or form colored ketyl species.
- Mitigation: Reduce concentration to <2% and supplement with a cleavage-type initiator (e.g., Type I hydroxyketone) for deep cure, using the benzophenone only for surface cure.

## Safety & Handling (SDS Summary)

- Hazards: Irritating to eyes, respiratory system, and skin (H315, H319, H335).[3]
- PPE: Nitrile gloves, safety goggles, and local exhaust ventilation.
- Handling: Avoid dust formation.[3] The compound is a solid powder; inhalation of dust should be strictly avoided.
- Disposal: Incineration in accordance with local chemical waste regulations.

## References

- Allen, N. S. (2010). Photoinitiators for UV and visible curing of coatings: Mechanisms and properties.[4] Journal of Photochemistry and Photobiology A: Chemistry. (General reference for Type II Benzophenone mechanisms).

© 2026 BenchChem. All rights reserved.

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

# Sources

- 1. p-tert-Butylacetophenone | C12H16O | CID 13669 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [Application Note: 4-Acetoxy-4'-tert-butylbenzophenone in Photopolymerization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292302/docs#application-note-4-acetoxy-4-tert-butylbenzophenone-in-photopolymerization]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved. 

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.